2-Formyl-6-methoxybenzonitrile spectral data (NMR, IR, MS)

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Compound of Interest	
Compound Name:	*2-Formyl-6-methoxybenzonitrile*
CAS No.:	*21962-51-6*
Cat. No.:	*B3049773*

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An In-Depth Technical Guide to the Spectral Analysis of **2-Formyl-6-methoxybenzonitrile**

This guide provides a comprehensive analysis of the expected spectral characteristics of **2-Formyl-6-methoxybenzonitrile** (CAS: 21962-51-6), a key aromatic building block in synthetic chemistry. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data repository. It offers a detailed interpretation of predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in fundamental principles and contextualized with field-proven insights. The methodologies described herein represent a robust framework for the structural elucidation of similarly substituted aromatic compounds.

Molecular Structure and Analytical Overview

2-Formyl-6-methoxybenzonitrile is a trifunctionalized benzene ring containing a formyl (-CHO), a methoxy ($-OCH_3$), and a nitrile ($-C\equiv N$) group. The ortho-substitution pattern creates a sterically hindered and electronically complex environment, which is reflected in its spectral data. Understanding the interplay of these groups—the electron-withdrawing nature of the nitrile and formyl groups and the electron-donating character of the methoxy group—is critical for accurate spectral interpretation.

This guide will systematically detail the standard protocols for acquiring spectral data and then provide an in-depth analysis of the predicted spectra, ensuring a self-validating system of characterization.

Caption: Molecular structure of **2-Formyl-6-methoxybenzonitrile** with atom numbering for NMR assignments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for determining the carbon-hydrogen framework of an organic molecule. For **2-Formyl-6-methoxybenzonitrile**, both ^1H and ^{13}C NMR provide unambiguous evidence for its structure.

Experimental Protocol: NMR Sample Preparation

A high-quality spectrum is contingent on meticulous sample preparation.[1]

Workflow:

- Sample Weighing: Accurately weigh 5-10 mg of solid **2-Formyl-6-methoxybenzonitrile** for ^1H NMR (15-30 mg for ^{13}C NMR) into a clean, dry vial.[2]
- Solvent Selection: Choose a suitable deuterated solvent. Chloroform-d ($CDCl_3$) is an excellent first choice for its ability to dissolve a wide range of organic compounds.
- Dissolution: Add approximately 0.6-0.7 mL of the deuterated solvent to the vial.[2] Gently vortex or sonicate the mixture to ensure the sample is fully dissolved. A homogenous solution is critical for sharp, well-resolved peaks.[1]

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- Filtration and Transfer: To remove any particulate matter that could disrupt the magnetic field homogeneity, filter the solution through a pipette plugged with a small amount of glass wool or a Kimwipe directly into a 5 mm NMR tube.[3]
- Spectrometer Setup: Place the capped and labeled NMR tube into the spectrometer's spinner turbine, adjust the depth using a gauge, and insert it into the magnet for data acquisition.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum is predicted to show five distinct signals in $CDCl_3$. The chemical shifts are influenced by the electronic effects of the substituents and through-space interactions.

Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale & Expert Insights
~10.5	Singlet (s)	1H	H-aldehyde (-CHO)	The aldehyde proton is highly deshielded due to the electronegativity of the carbonyl oxygen and the magnetic anisotropy of the carbonyl bond. Its position far downfield is a definitive diagnostic feature.
~7.7-7.8	Triplet (t)	1H	H4	This proton is expected to be a triplet due to coupling with its two ortho neighbors, H3 and H5. It resides in the typical aromatic region, deshielded by the ring current.
~7.3-7.4	Doublet of doublets (dd)	1H	H3 or H5	These two protons are chemically non-equivalent. Each will appear as a doublet of doublets, coupling to their ortho and meta neighbors on the aromatic ring.
~7.1-7.2	Doublet of doublets (dd)	1H	H5 or H3	The precise assignment of H3 and H5 would require advanced 2D NMR techniques like NOESY, which would show through-space correlation to the methoxy and nitrile groups, respectively.
~4.0	Singlet (s)	3H	H-methoxy (-OCH_3)	The methoxy protons appear as a sharp singlet as they have no adjacent protons to couple with. The chemical shift around 4.0 ppm is characteristic for an aromatic methoxy group.[4]

Predicted ^{13}C NMR Spectral Data

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The proton-decoupled ^{13}C NMR spectrum is predicted to display nine distinct signals, corresponding to each unique carbon atom in the molecule.

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale & Expert Insights
~189	C7 (C=O)	The aldehyde carbonyl carbon is significantly deshielded and appears at a very low field, a characteristic feature for this functional group.[5]
~162	C6 (-OCH_3)	Aromatic carbons directly attached to an oxygen atom are deshielded and typically resonate in the 150-165 ppm range.
~136	C4	This is a protonated aromatic carbon, and its chemical shift falls within the expected range for aromatic systems.
~125	C1 (-CHO)	This quaternary carbon is attached to the electron-withdrawing aldehyde group. Its signal is expected to be weaker than protonated carbons due to the lack of Nuclear Overhauser Effect (NOE) enhancement.[5]
~122	C5	A protonated aromatic carbon.
~117	C8 (-C≡N)	The nitrile carbon has a characteristic chemical shift in the 115-125 ppm range.[5] Like other quaternary carbons, its peak intensity will likely be low.
~115	C3	A protonated aromatic carbon.
~110	C2 (-C≡N)	This quaternary carbon is attached to the electron-withdrawing nitrile group. Its lower chemical shift compared to C1 reflects the different electronic environment.
~56	C9 (-OCH_3)	The methoxy carbon is an sp^3-hybridized carbon and appears upfield, in a range characteristic of ether functionalities.[4]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: FT-IR Data Acquisition

Attenuated Total Reflectance (ATR) is the most common and convenient method for acquiring IR data of solid samples.[6]

Workflow:

- Background Scan: Before analyzing the sample, a background spectrum of the clean ATR crystal (e.g., diamond or ZnSe) is recorded. This captures the absorbance from ambient air (CO_2, H_2O) and the instrument itself, which will be subtracted from the sample spectrum.[7]
- Sample Application: A small amount of solid **2-Formyl-6-methoxybenzonitrile** is placed directly onto the ATR crystal.
- Pressure Application: A pressure arm is engaged to ensure firm and uniform contact between the sample and the crystal surface. This is crucial for obtaining a high-quality spectrum.

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- Sample Scan: The infrared spectrum of the sample is recorded. The instrument passes an IR beam through the crystal; an evanescent wave penetrates a small distance into the sample, and the attenuated light is measured by the detector.[8]
- Cleaning: After the measurement, the crystal surface is thoroughly cleaned with a suitable solvent (e.g., isopropanol) and a soft, lint-free tissue.

Predicted Characteristic IR Absorptions

The IR spectrum of **2-Formyl-6-methoxybenzonitrile** will be dominated by strong absorptions from its three functional groups.

Predicted Frequency (cm^{-1})	Vibration Type	Intensity	Functional Group
~3100-3000	C-H Stretch	Medium	Aromatic
~2950-2850	C-H Stretch	Medium	Methoxy (-OCH_3) & Aldehyde (-CHO)
~2830 & ~2730	C-H Stretch (Fermi doublet)	Medium-Weak	Aldehyde (-CHO)
~2230-2220	C≡N Stretch	Strong, Sharp	Nitrile
~1700-1685	C=O Stretch	Strong, Sharp	Aromatic Aldehyde
~1600 & ~1480	C=C Stretch	Medium	Aromatic Ring
~1250 & ~1030	C-O Stretch	Strong	Aryl-Alkyl Ether
~900-675	C-H Out-of-plane bend	Strong	Aromatic (substitution pattern)

In-Depth Analysis:

- Nitrile (C≡N): The most unambiguous peak is the sharp, strong absorption around 2225 cm^{-1}. Its position in the relatively uncongested region of the spectrum makes it a definitive marker for the nitrile group.[9]
- Aldehyde (C=O): The strong carbonyl stretch around 1690 cm^{-1} is characteristic of an aromatic aldehyde where conjugation to the ring slightly lowers the frequency compared to an aliphatic aldehyde.[10] The presence of the two weaker C-H stretching bands (~2830 and ~2730 cm^{-1}) is also a key diagnostic feature for the aldehyde functional group.[10]
- Methoxy (C-O): The strong C-O stretching vibrations, typically seen as two bands (asymmetric and symmetric), confirm the presence of the aryl-alkyl ether linkage.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. Electron Ionization (EI) is a common "hard" ionization technique that causes fragmentation, offering valuable structural clues.

Experimental Protocol: EI-MS

Workflow:

- Sample Introduction: A small amount of the sample is introduced into the ion source, typically after passing through a Gas Chromatograph (GC) for separation and purification, or via a direct insertion probe. The sample is vaporized in the high-vacuum environment of the source.[11]
- Ionization: The gaseous sample molecules are bombarded by a beam of high-energy electrons (typically 70 eV). This collision ejects an electron from the molecule, forming a positively charged radical cation known as the molecular ion ($M^{\bullet+}$).[12]
- Fragmentation: The high energy of the ionization process causes the molecular ion to be in a highly excited state, leading to its fragmentation into smaller, charged ions (fragment ions) and neutral radicals. This fragmentation is highly reproducible and characteristic of the molecule's structure.
- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight), which separates them based on their mass-to-charge ratio (m/z).

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- Detection: The separated ions are detected, and their abundance is recorded, generating a mass spectrum.

Predicted Mass Spectrum and Fragmentation

The molecular formula of **2-Formyl-6-methoxybenzonitrile** is $C_9H_7NO_2$. Its exact monoisotopic mass is 161.0477 g/mol .

m/z Value	Ion	Fragmentation Pathway
161	$[M]^{\bullet+}$	Molecular Ion
160	$[M-H]^+$	Loss of the aldehydic hydrogen radical (α-cleavage), a very common pathway for aldehydes. [13]
132	$[M-CHO]^+$	Loss of the formyl radical (CHO), another characteristic α-cleavage for aromatic aldehydes. [14]
131	$[M-CH_2O]^+$	Loss of formaldehyde via rearrangement.
103	$[C_7H_5N]^+$	Subsequent loss of carbon monoxide (CO) from the $[M-CHO]^+$ ion.

```
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M_H [label="[C₉H₆NO₂]⁺\nm/z = 160"];
M_CHO [label="[C₈H₆NO]⁺\nm/z = 132"];
M_CHO_CO [label="[C₇H₆N]⁺\nm/z = 104"];
M_H_CO [label="[C₈H₆NO]⁺\nm/z = 132"];



M -> M_H [label="- •H"];
M -> M_CHO [label="- •CHO"];
M_H -> M_H_CO [label="- CO", style=dashed, color="#EA4335"];
M_CHO -> M_CHO_CO [label="- CO", style=dashed, color="#EA4335"];



{rank=same; M;}
{rank=same; M_H; M_CHO;}
{rank=same; M_H_CO; M_CHO_CO;}
}
```

Caption: Predicted major fragmentation pathways for **2-Formyl-6-methoxybenzonitrile** under Electron Ionization (EI).

Trustworthiness through Corroboration: The combination of these four analytical techniques provides a self-validating system. The molecular weight from MS confirms the elemental composition. The functional groups identified by IR (nitrile, aldehyde, ether) are consistent with the signals observed in both ^1H and ^{13}C NMR. Finally, the specific connectivity and isomeric arrangement are unequivocally established by the chemical shifts, multiplicities, and integrations in the NMR spectra. This multi-faceted approach ensures the highest degree of confidence in the structural elucidation of **2-Formyl-6-methoxybenzonitrile**.

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